

Technical Monograph: 2-Isopropyl-1,3-dioxane

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Compound of Interest

Compound Name: 2-Isopropyl-1,3-dioxane

CAS No.: 5702-49-8

Cat. No.: B11954329

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Systematic Nomenclature, Synthesis, and Pharmacological Relevance

Executive Summary

2-Isopropyl-1,3-dioxane (CAS: 5702-49-8) is a cyclic acetal derived from the condensation of isobutyraldehyde and 1,3-propanediol. While often categorized as a protecting group intermediate in organic synthesis, its structural motif—a lipophilic, six-membered diether ring—holds significance in medicinal chemistry as a bioisostere for cyclic ethers and as a stable scaffold for stereochemical control.

This guide provides a definitive technical analysis of its IUPAC nomenclature, validated synthesis protocols, conformational dynamics, and analytical characterization.

Nomenclature and Structural Identity

IUPAC Designation

The International Union of Pure and Applied Chemistry (IUPAC) nomenclature requires identifying the parent heterocycle and the substituent chain.

- Parent Ring: 1,3-Dioxane (a six-membered saturated ring with oxygen atoms at positions 1 and 3).
- Substituent: An isopropyl group attached at position 2 (the acetal carbon).[1]
- Systematic Name: 2-(Propan-2-yl)-1,3-dioxane[2][3][4]
- Accepted Semi-Systematic Name: **2-Isopropyl-1,3-dioxane**[3][4][5][6]

Chemical Identifiers

Property	Data
CAS Number	5702-49-8
Molecular Formula	C ₇ H ₁₄ O ₂
Molecular Weight	130.19 g/mol
SMILES	<chem>CC(C)C1OCCCO1</chem>
InChIKey	JUTVXESYHPLKJ-UHFFFAOYSA-N

Conformational Analysis & Stereochemistry

The 1,3-dioxane ring adopts a chair conformation similar to cyclohexane but distorted by the shorter C-O bonds. The placement of the isopropyl group at the C2 position is governed by steric thermodynamics.

Equatorial Preference

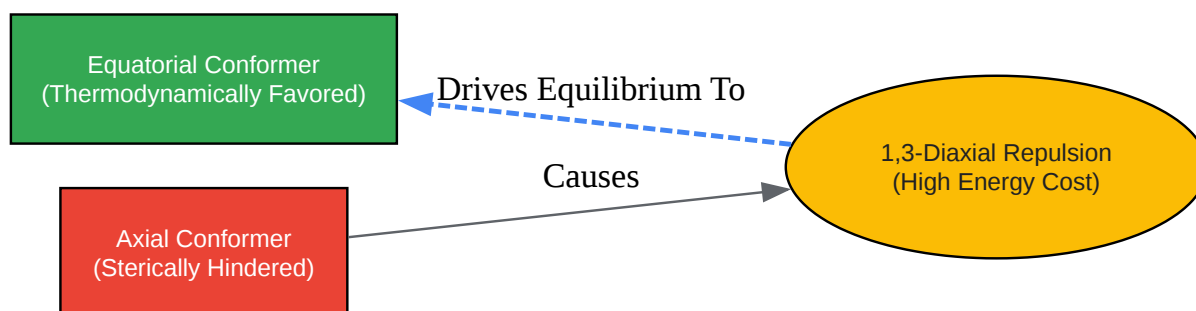
The isopropyl group is sterically demanding (

-value ≈ 4.2 kcal/mol in cyclohexane, slightly different in dioxanes due to the absence of axial hydrogens at O1/O3).

- Equatorial Conformer: The isopropyl group extends away from the ring, minimizing 1,3-diaxial interactions. This is the thermodynamically dominant species (>99%).
- Axial Conformer: Places the isopropyl group in a severe 1,3-diaxial interaction with the axial hydrogens at C4 and C6, rendering it energetically inaccessible at ambient temperatures.

Visualization of Conformational Logic

The following diagram illustrates the thermodynamic preference for the equatorial orientation.



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Figure 1: Conformational equilibrium of **2-isopropyl-1,3-dioxane**. The absence of axial hydrogens on the oxygen atoms reduces some strain compared to cyclohexane, but the bulk of the isopropyl group strictly enforces the equatorial position.

Synthesis Protocol

The synthesis of **2-isopropyl-1,3-dioxane** is a classic acid-catalyzed acetalization. The reaction is reversible; therefore, driving the equilibrium to the right requires the removal of water, typically via azeotropic distillation.

Reaction Mechanism

- Protonation: Acid catalyst protonates the carbonyl oxygen of isobutyraldehyde.
- Nucleophilic Attack: One hydroxyl group of 1,3-propanediol attacks the carbonyl carbon.
- Cyclization: Loss of water and intramolecular attack by the second hydroxyl group closes the ring.

Experimental Workflow

Reagents:

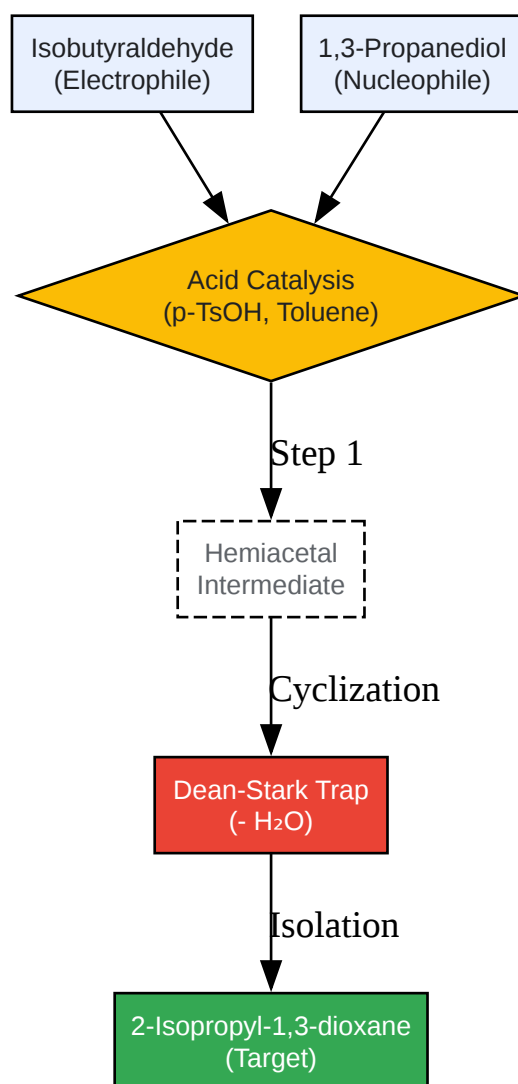
- Isobutyraldehyde (1.0 eq)

- 1,3-Propanediol (1.1 eq)
- p-Toluenesulfonic acid (p-TsOH) (0.01 eq)
- Solvent: Toluene or Cyclohexane (Reaction medium + Azeotrope former)

Step-by-Step Procedure:

- Setup: Equip a round-bottom flask with a magnetic stir bar and a Dean-Stark trap topped with a reflux condenser.
- Charging: Add isobutyraldehyde (e.g., 72.1 g, 1 mol), 1,3-propanediol (83.7 g, 1.1 mol), and p-TsOH (1.7 g, 10 mmol) to 300 mL of toluene.
- Reflux: Heat the mixture to vigorous reflux. Water will separate in the Dean-Stark trap. Monitor until the theoretical volume of water (~18 mL) is collected.
- Quench: Cool to room temperature. Wash the organic phase with saturated NaHCO_3 solution (2 x 50 mL) to neutralize the acid catalyst.
- Isolation: Dry the organic layer over MgSO_4 , filter, and concentrate under reduced pressure.
- Purification: Distill the residue (vacuum distillation recommended) to obtain the pure dioxane as a colorless liquid.

Synthesis Pathway Diagram



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Figure 2: Synthetic pathway for the formation of the 1,3-dioxane ring via condensation.

Applications in Drug Development

Carbonyl Protection Strategy

The 1,3-dioxane moiety is a robust protecting group for aldehydes.^[7]

- **Stability:** Stable to basic conditions (NaOH, NaH), organometallics (Grignard reagents, n-BuLi), and hydrides (LiAlH₄).
- **Deprotection:** Labile to aqueous acid (HCl, TFA), regenerating the aldehyde.

- Strategic Use: Allows chemists to perform modifications on the "tail" of a molecule (e.g., the isopropyl side chain or other parts of the scaffold) without affecting the aldehyde functionality.

Bioisosterism

In medicinal chemistry, the 1,3-dioxane ring can serve as a bioisostere for:

- Cyclic Ethers: Improving metabolic stability compared to open-chain ethers.
- Solubility Enhancement: The two oxygen atoms function as hydrogen bond acceptors, potentially improving aqueous solubility compared to a cyclohexane analog.

Analytical Characterization

To validate the synthesis of **2-isopropyl-1,3-dioxane**, the following spectral data is expected.

¹H NMR Prediction (CDCl₃, 400 MHz)

Shift (δ ppm)	Multiplicity	Integration	Assignment
4.25	Doublet (J ≈ 5 Hz)	1H	C2-H (Acetal proton)
4.10	Multiplet	2H	C4/C6-H (Equatorial)
3.75	Multiplet	2H	C4/C6-H (Axial)
2.05	Multiplet	1H	C5-H (Ring methylene)
1.75	Multiplet	1H	CH (Isopropyl methine)
1.35	Multiplet	1H	C5-H (Ring methylene)
0.95	Doublet	6H	CH ₃ (Isopropyl methyls)

Mass Spectrometry (EI)

- Molecular Ion: m/z 130 [M]⁺ (often weak).

- Base Peak: m/z 87 (Loss of isopropyl radical, $[M - C_3H_7]^+$). This is characteristic of 2-substituted 1,3-dioxanes, where the ring stabilizes the oxocarbenium ion.

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